An In-depth Technical Guide to the Thermodynamic Properties of 3,3-Dimethylhexane

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Compound of Interest		
Compound Name:	3,3-Dimethylhexane	
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Introduction

3,3-Dimethylhexane is a branched-chain alkane with the chemical formula C_8H_{18}. As an isomer of octane, its distinct molecular structure imparts specific thermodynamic properties that are of interest in various fields, including fuel technology, chemical synthesis, and as a reference compound in physical chemistry. This technical guide provides a comprehensive overview of the core thermodynamic properties of **3,3-Dimethylhexane**, complete with quantitative data, detailed experimental protocols for their determination, and a visualization of the interplay between these properties.

Core Thermodynamic and Physical Properties

The following table summarizes the key thermodynamic and physical properties of **3,3-Dimethylhexane**.

Property	Value	Units
Molecular Formula	C8H18	-
Molecular Weight	114.23	g/mol
Melting Point	-126.1	°C
Boiling Point	111.9	°C
Vapor Pressure	28.6	mmHg at 25°C
Density	0.711	g/cm³ at 20°C
Standard Enthalpy of Formation (liquid)	-225.9 ± 1.0	kJ/mol
Standard Enthalpy of Formation (gas)	-187.7 ± 1.0	kJ/mol
Enthalpy of Vaporization	38.2	kJ/mol at 25°C
Standard Molar Entropy (liquid)	333.34	J/(mol·K)
Molar Heat Capacity (liquid)	239.9	J/(mol·K) at 298.15 K
Flash Point	7	°C

Experimental Protocols

The determination of the thermodynamic properties of **3,3-Dimethylhexane** relies on precise and well-established experimental techniques. The following sections detail the methodologies employed for measuring key parameters.

Enthalpy of Combustion and Formation

The standard enthalpy of formation of **3,3-Dimethylhexane** is typically determined indirectly through the measurement of its enthalpy of combustion using a bomb calorimeter.

Experimental Workflow: Bomb Calorimetry

- Sample Preparation: A precisely weighed sample of high-purity **3,3-Dimethylhexane** is placed in a sample holder within a high-pressure vessel, known as a "bomb."

- Pressurization: The bomb is then filled with an excess of pure oxygen to a pressure of approximately 30 atm.

- Immersion: The sealed bomb is immersed in a known quantity of water in a well-insulated container (the calorimeter). The initial temperature of the water is recorded with high precision.

- Ignition: The sample is ignited electrically. The combustion of the hydrocarbon releases heat, which is transferred to the surrounding water and the calorimeter, causing a rise in temperature.

- Temperature Measurement: The temperature of the water is monitored and recorded until it reaches a maximum and begins to cool.

- Calculation: The heat of combustion is calculated from the temperature rise, the heat capacity of the calorimeter system (which is predetermined by burning a standard substance like benzoic acid), and the mass of the **3,3-Dimethylhexane** sample.[1][2]

- Enthalpy of Formation Calculation: The standard enthalpy of formation is then calculated from the experimentally determined enthalpy of combustion using Hess's Law, along with the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).

Enthalpy of Vaporization

The enthalpy of vaporization, the energy required to transform a given quantity of a substance from a liquid into a gas at a given pressure, is often measured using a specialized calorimeter.

Experimental Workflow: Vaporization Calorimetry (Osborne and Ginnings Method)

- Apparatus: A vaporization calorimeter, such as the one developed by Osborne and Ginnings, is used.[3][4] This apparatus consists of a sample vessel equipped with a heater and a system for the controlled withdrawal of vapor.

- Sample Introduction: A known mass of **3,3-Dimethylhexane** is introduced into the calorimeter.

- Heating and Vaporization: The liquid is heated to its boiling point at a constant pressure. A controlled amount of electrical energy is supplied to the heater to induce vaporization.

- Vapor Removal: The vapor produced is carefully removed and its quantity is determined (e.g., by condensation and weighing).

- Energy Measurement: The electrical energy supplied to the heater is precisely measured.

- Calculation: The enthalpy of vaporization is calculated by dividing the energy supplied by the amount of substance vaporized.

Vapor Pressure

The vapor pressure of a volatile compound like **3,3-Dimethylhexane** can be determined using various methods, including the static method and the Reid method.

Experimental Workflow: Static Method

- Sample Degassing: A sample of **3,3-Dimethylhexane** is placed in a thermostatted container connected to a pressure-measuring device (manometer). The sample is thoroughly degassed to remove any dissolved air.

- Equilibration: The container is maintained at a constant temperature, allowing the liquid and vapor phases to reach equilibrium.

- Pressure Measurement: The pressure of the vapor in equilibrium with the liquid is measured by the manometer. This is the vapor pressure at that specific temperature.

- Temperature Variation: The process is repeated at different temperatures to obtain a vapor pressure curve.

Heat Capacity

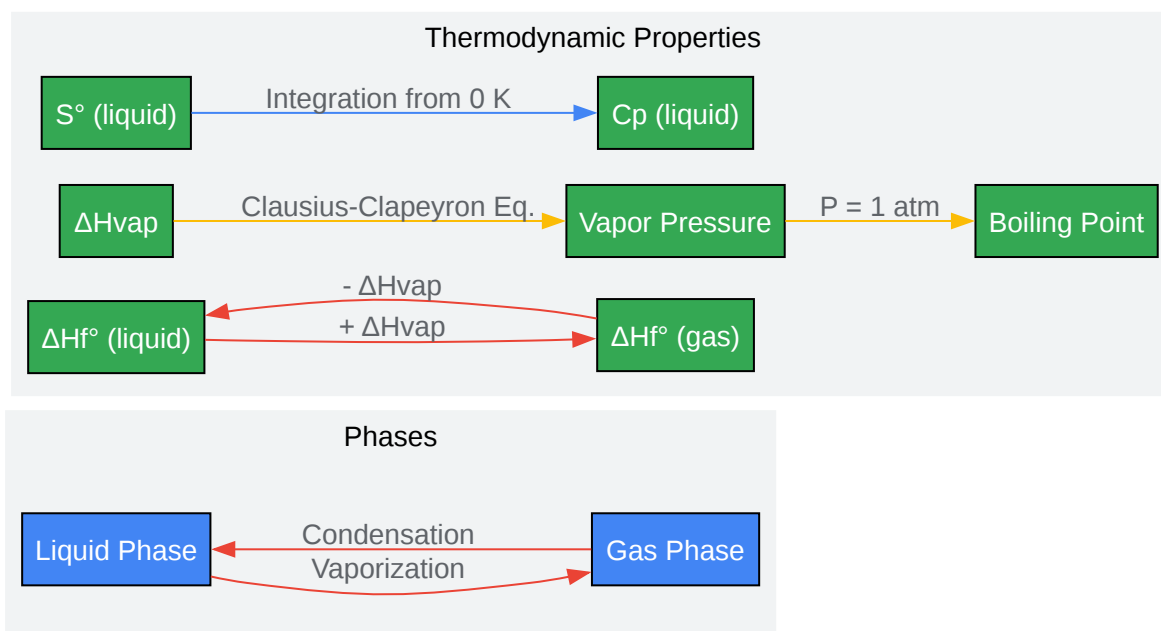The heat capacity of **3,3-Dimethylhexane** in its liquid and gaseous states is determined using calorimetry.

Experimental Workflow: Adiabatic Calorimetry

- Calorimeter Setup: A known mass of **3,3-Dimethylhexane** is placed in a sample container within an adiabatic calorimeter. An adiabatic shield surrounds the sample container to minimize heat exchange with the surroundings.

- Heating: A precisely measured amount of electrical energy is supplied to a heater in contact with the sample, causing a small increase in temperature.

- Temperature Measurement: The temperature of the sample is accurately measured before and after the energy input.

- Calculation: The heat capacity is calculated by dividing the energy input by the resulting temperature change and the amount of the substance.[5][6]

Interrelation of Thermodynamic Properties

The various thermodynamic properties of **3,3-Dimethylhexane** are not independent but are interconnected through fundamental thermodynamic relationships. The following diagram illustrates some of these key relationships.

Thermodynamic Properties

| S° (liquid) | —Integration from 0 K→ | Cp (liquid) |

| ΔHvap | —Clausius-Clapeyron Eq.→ | Vapor Pressure | —P = 1 atm→ | Boiling Point |

| ΔHf° (liquid) | ←- ΔHvap / + ΔHvap→ | ΔHf° (gas) |

Phases

| Liquid Phase | ←Condensation / Vaporization→ | Gas Phase |

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Caption: Interrelationships between key thermodynamic properties of **3,3-Dimethylhexane**.

This guide provides a foundational understanding of the thermodynamic properties of **3,3-Dimethylhexane**. For professionals in research and drug development, this information is crucial for modeling chemical processes, predicting reaction outcomes, and ensuring the safe and efficient handling of this compound.

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